

3-Methoxy-1H-indole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Methoxy-1H-indole

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxy-1H-indole is a heterocyclic aromatic compound belonging to the indole family. The indole scaffold is a crucial pharmacophore in numerous biologically active compounds and natural products. The presence of a methoxy group at the 3-position can significantly influence the molecule's physicochemical properties and biological activity. This technical guide provides an in-depth overview of the core physicochemical properties of **3-Methoxy-1H-indole**, details on experimental protocols for their determination, and a discussion of its potential biological significance based on related compounds.

Physicochemical Properties

The physicochemical properties of a compound are critical in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The following tables summarize the available quantitative data for **3-Methoxy-1H-indole**.

Identifier	Value	Source
IUPAC Name	3-methoxy-1H-indole	PubChem[1]
CAS Number	16712-55-3	ChemScene[2]
Molecular Formula	C ₉ H ₉ NO	ChemScene[2]
Molecular Weight	147.17 g/mol	ChemScene[2]
Canonical SMILES	<chem>COC1=CNC2=CC=CC=C21</chem>	PubChem[1]

Computed Physicochemical Properties	Value	Source
Topological Polar Surface Area (TPSA)	25.02 Å ²	ChemScene[2]
logP (Octanol-Water Partition Coefficient)	2.1765	ChemScene[2]
Hydrogen Bond Acceptor Count	1	ChemScene[2]
Hydrogen Bond Donor Count	1	ChemScene[2]
Rotatable Bond Count	1	ChemScene[2]
pKa (Predicted)	16.49 ± 0.30	Guidechem

Experimental Physical Properties	Value	Source
Melting Point	Data not available	
Boiling Point	Data not available	
Aqueous Solubility	Data not available	

Note: Experimental data for melting point, boiling point, and aqueous solubility of **3-Methoxy-1H-indole** are not readily available in the cited literature. The provided pKa value is a

computational prediction.

Experimental Protocols

Detailed experimental protocols are essential for the accurate and reproducible determination of physicochemical properties. Below are generalized methodologies for key experiments.

Melting Point Determination

The melting point of a solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound.

- Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting range.

Boiling Point Determination

The boiling point is a characteristic physical property of a liquid.

- Apparatus: Thiele tube or other heating apparatus, small test tube, capillary tube (sealed at one end), thermometer.
- Procedure:
 - A small amount of the liquid is placed in a small test tube.

- A capillary tube, sealed at the bottom, is inverted and placed in the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Aqueous Solubility Determination

Solubility is a crucial parameter for drug absorption and formulation.

- Apparatus: Vials, analytical balance, shaker, filtration device, analytical instrument for quantification (e.g., HPLC-UV).
- Procedure (Shake-Flask Method):
 - An excess amount of the solid compound is added to a known volume of water in a vial.
 - The vial is sealed and agitated (e.g., in a shaker bath) at a constant temperature until equilibrium is reached (typically 24-48 hours).
 - The suspension is filtered to remove the undissolved solid.
 - The concentration of the dissolved compound in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Potential Biological Activity and Signaling Pathways

While specific biological data for **3-Methoxy-1H-indole** is limited in the available literature, the broader class of methoxy-substituted indoles has been the subject of extensive research, revealing a wide range of biological activities.^[3]

General Biological Activities of Methoxyindoles

Methoxy-substituted indoles have demonstrated a variety of pharmacological effects, including:

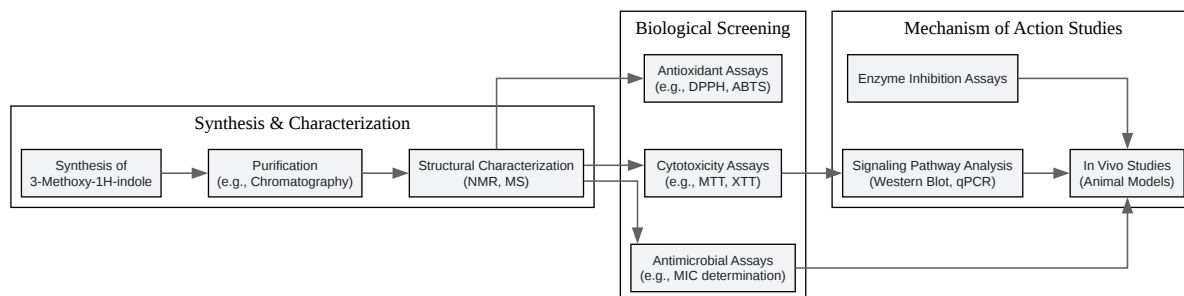
- **Anticancer Activity:** Many indole derivatives exhibit cytotoxic effects against various cancer cell lines.[4]
- **Antimicrobial Activity:** The indole scaffold is present in many compounds with antibacterial and antifungal properties.[5]
- **Antimycobacterial Activity:** Certain substituted indoles have shown inhibitory activity against *Mycobacterium tuberculosis*. [6]
- **Anti-inflammatory and Antioxidant Activity:** Methoxyindoles have been investigated for their potential to mitigate inflammation and oxidative stress.

Potential Signaling Pathway Involvement

Given the known activities of related indole compounds, **3-Methoxy-1H-indole** could potentially modulate various cellular signaling pathways. Research on other indole derivatives has implicated their involvement in pathways such as:

- **PI3K/Akt/mTOR Pathway:** This pathway is crucial for cell growth, proliferation, and survival, and is a common target for anticancer agents. Indole-3-carbinol and its derivatives have been shown to modulate this pathway.
- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase pathway is involved in cellular responses to a variety of stimuli and plays a key role in cancer. Indole alkaloids have been found to affect this pathway.[7]
- **Bacterial Quorum Sensing:** Indole and its derivatives can act as signaling molecules in bacteria, influencing processes like biofilm formation and virulence.[8]

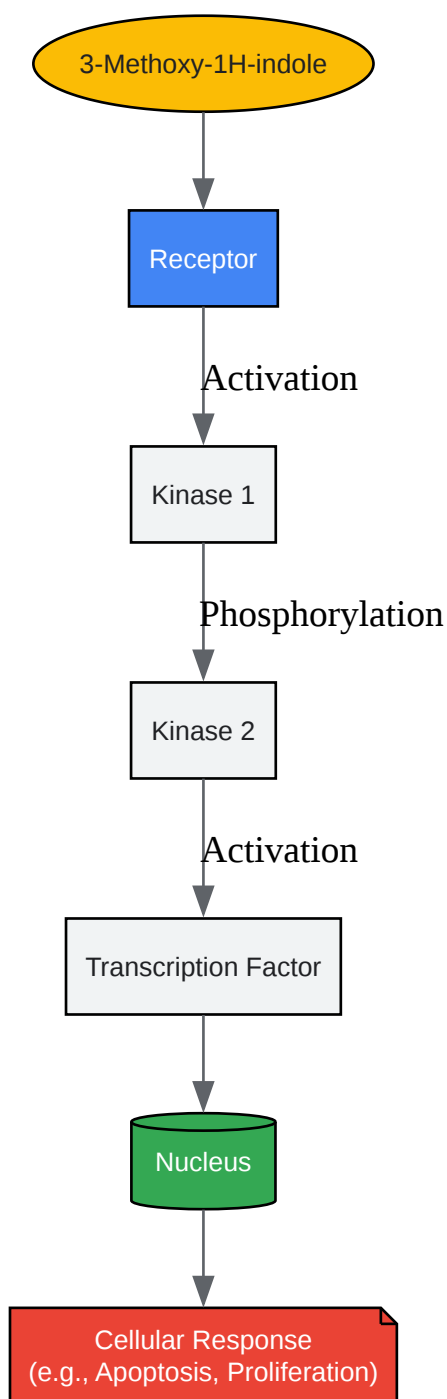
The following diagram illustrates a generalized workflow for investigating the biological activity of a novel indole compound.



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General workflow for biological activity assessment.

The following diagram depicts a simplified representation of a signaling pathway that could be investigated.



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Hypothetical signaling pathway modulation.

Conclusion

3-Methoxy-1H-indole is a compound of interest due to its structural relation to a wide range of biologically active molecules. While comprehensive experimental data on its physicochemical

properties and specific biological activities are currently limited in the public domain, this guide provides a summary of the available computed data and outlines the standard experimental procedures for their determination. Further research into the biological effects and mechanism of action of **3-Methoxy-1H-indole** is warranted to fully elucidate its potential in drug discovery and development.

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